

# Essential Safety and Operational Guide for 4-(4-Pyridinyl)thiazole-2-thiol

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## Compound of Interest

Compound Name: 4-(4-Pyridinyl)thiazole-2-thiol

Cat. No.: B1322362

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This guide provides immediate, essential safety and logistical information for handling **4-(4-Pyridinyl)thiazole-2-thiol** (CAS No: 77168-63-9). The following procedures and data are compiled to ensure safe laboratory practices, proper handling, and compliant disposal of this compound.

## Immediate Safety and Handling Precautions

**Hazard Summary:** While comprehensive toxicological data for **4-(4-Pyridinyl)thiazole-2-thiol** is not available, the Safety Data Sheet (SDS) and data from structurally similar compounds indicate potential hazards. It may cause respiratory irritation, and is presumed to be harmful if swallowed or in contact with skin.<sup>[1]</sup> Thiazole and thiol compounds can be irritating to the skin and eyes.<sup>[2]</sup>

**Personal Protective Equipment (PPE):** A comprehensive approach to personal protection is critical to minimize exposure. The following PPE is recommended for handling **4-(4-Pyridinyl)thiazole-2-thiol**.

Equipment/Protocol	Specification	Purpose
Ventilation	Chemical Fume Hood	To prevent inhalation of dust and vapors.
Eye Protection	Chemical Safety Goggles or Face Shield	To protect eyes from splashes.
Hand Protection	Nitrile or Neoprene Gloves	To prevent skin contact. Inspect gloves for any signs of degradation before and during use.
Body Protection	Laboratory Coat	To protect from spills and contamination.
Respiratory Protection	NIOSH-approved respirator with an organic vapor cartridge	Recommended if ventilation is inadequate or when handling large quantities.

## Physical and Chemical Properties

The following table summarizes the known and predicted physical and chemical properties of **4-(4-Pyridinyl)thiazole-2-thiol**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> S <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	194.28 g/mol	<a href="#">[2]</a>
Appearance	Pale yellow to brown solid/powder	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	356.1 to 364.8 °C (Predicted)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Density	1.356 to 1.45 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	169.2 °C (Predicted)	<a href="#">[1]</a> <a href="#">[3]</a>
pKa	7.01 ± 0.40 (Predicted)	<a href="#">[2]</a> <a href="#">[4]</a>
Solubility	Low solubility in water. Soluble in some organic solvents like DMSO and DMF.	<a href="#">[5]</a>
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon)	<a href="#">[2]</a> <a href="#">[6]</a>

## Experimental Protocol: Synthesis of 4-(4-Pyridinyl)thiazole-2-thiol

The following is a general procedure for the synthesis of **4-(4-Pyridinyl)thiazole-2-thiol** from 2-bromo-1-(pyridin-4-yl)ethanone and ammonium dithiocarbamate.[\[2\]](#)

Materials:

- 2-bromo-1-(pyridin-4-yl)ethanone
- Ammonium dithiocarbamate
- Water
- Hydrobromic acid
- Bromine

- 4-acetylpyridine

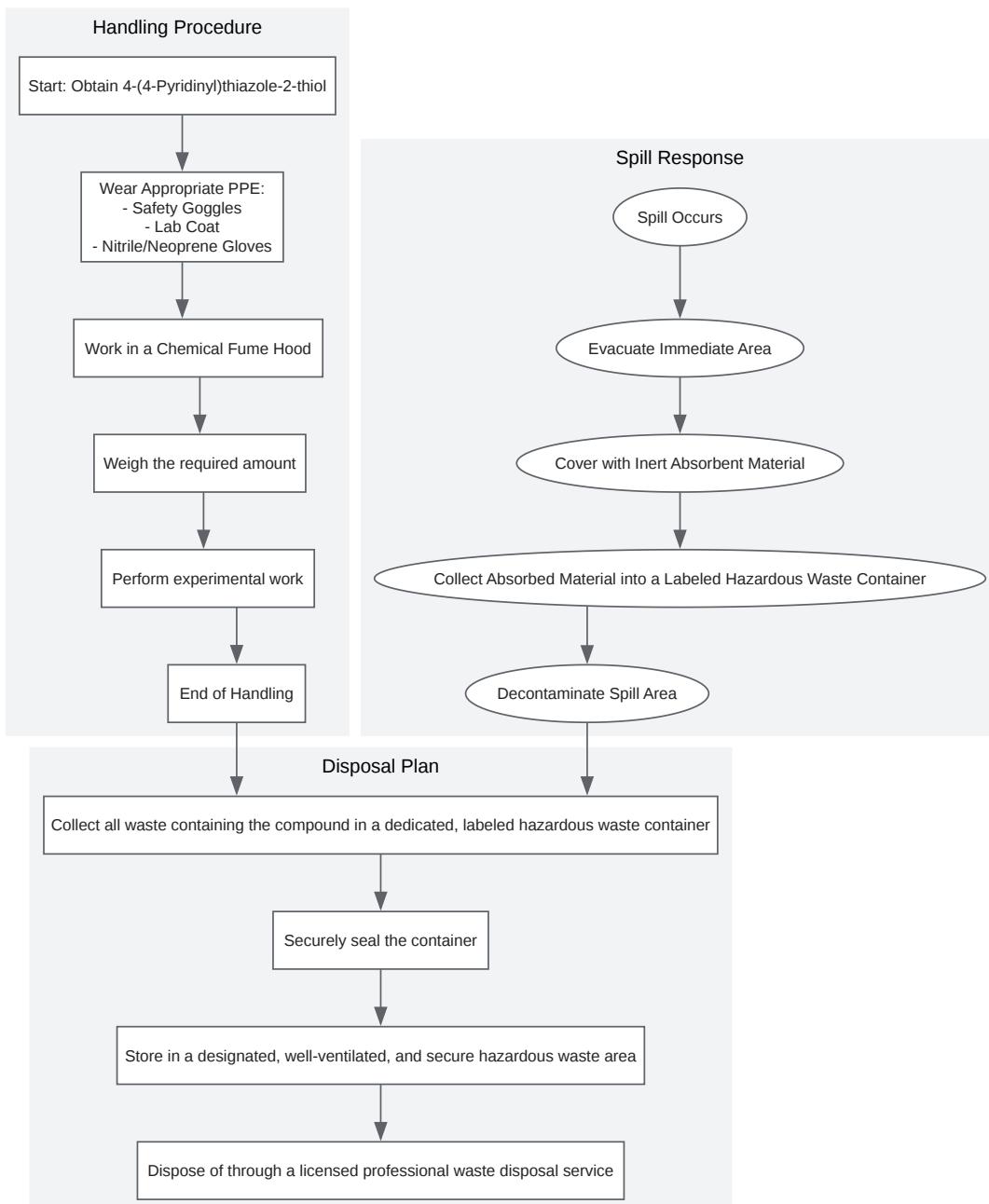
Procedure:

- To 1000 ml of water, add 60 g of 4-acetylpyridine. Maintain the temperature at 10-15 °C.
- Slowly add 101 g of hydrobromic acid.
- Gradually add 87.9 g of bromine dropwise at the same temperature. After the addition is complete, continue the reaction for 1 hour.
- Warm the reaction system to 30-35 °C and continue the reaction for 4 hours.
- Upon completion, cool the reaction solution to 0 °C.
- Add 66 g of ammonium dithiocarbamate and maintain the reaction at 0 °C for 1 hour.
- Slowly warm the reaction system to 20-25 °C and continue the reaction for 4 hours.
- Collect the solid product by filtration to obtain crude 2-mercapto-4-(pyridin-4-yl)thiazole.
- Reflux the crude product in water for 2 hours for purification.
- After cooling, filter the solution to obtain the purified 2-mercapto-4-(pyridin-4-yl)thiazole.

## Safe Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling and disposal of **4-(4-Pyridinyl)thiazole-2-thiol**.

## Safe Handling and Disposal of 4-(4-Pyridinyl)thiazole-2-thiol

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Caption: Workflow for the safe handling, spill response, and disposal of **4-(4-Pyridinyl)thiazole-2-thiol**.

## Disposal Plan

All waste containing **4-(4-Pyridinyl)thiazole-2-thiol**, including contaminated solids, solutions, and personal protective equipment, must be treated as hazardous waste.

Step-by-Step Disposal Protocol:

- Waste Collection: Collect all materials contaminated with the compound in a dedicated, clearly labeled, and sealed hazardous waste container.
- Labeling: The container must be labeled with "Hazardous Waste" and the full chemical name: "**4-(4-Pyridinyl)thiazole-2-thiol**".
- Storage: Store the sealed container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

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